

Essential Safety and Logistical Information for Handling FKBP51-Hsp90-IN-2

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Compound of Interest

Compound Name: **FKBP51-Hsp90-IN-2**

Cat. No.: **B15138504**

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When handling the selective FKBP51-Hsp90 protein-protein interaction inhibitor, **FKBP51-Hsp90-IN-2** (also known as Compound E08), researchers must adhere to stringent safety protocols to minimize exposure and ensure a safe laboratory environment.^[1] Although a specific Safety Data Sheet (SDS) is not readily available for this compound, its nature as a small molecule inhibitor necessitates the implementation of standard laboratory procedures for handling potentially hazardous chemicals.

Personal Protective Equipment (PPE)

The minimum personal protective equipment for handling **FKBP51-Hsp90-IN-2** includes a lab coat, safety glasses with side shields, nitrile gloves, long pants, and closed-toe shoes.^{[2][3][4]} For procedures with a higher risk of splashes or aerosol generation, additional protective measures are required.

Summary of Personal Protective Equipment (PPE)

Protection Level	Item	Specification
Minimum	Eye Protection	Safety glasses with side-shields.
Hand Protection	Single pair of nitrile gloves. [2] [5] [6]	
Body Protection	Laboratory coat, long pants. [2] [3] [5]	
Foot Protection	Closed-toe shoes. [2] [3] [5]	
Enhanced	Eye and Face Protection	Chemical splash goggles and a face shield when there is a significant risk of splashing. [2] [3] [6]
(for splash risk)	Hand Protection	Double-gloving with nitrile gloves or wearing Silver Shield gloves under disposable nitrile gloves. [2]
Respiratory Protection	An appropriate respirator (e.g., N95, half-mask, or full-face) may be necessary for volatile compounds or when engineering controls are insufficient. [4] [6]	

Operational Plan

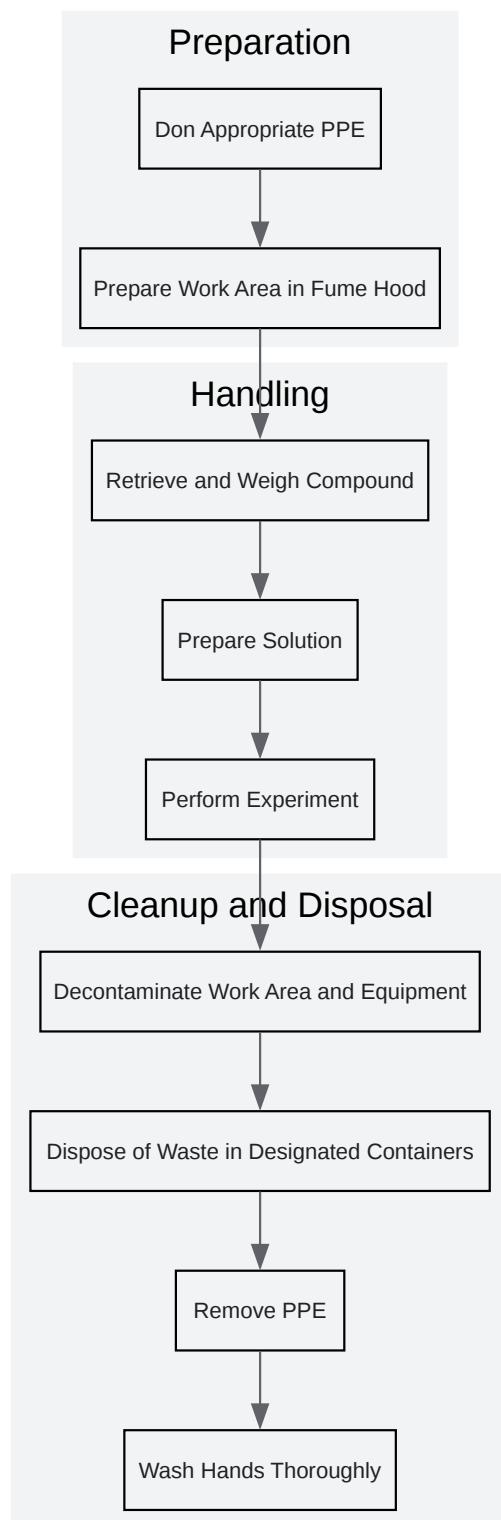
Receiving and Storage: Upon receipt, inspect the container for any damage or leaks. The compound should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials. Follow the supplier's specific storage temperature recommendations.

Preparation and Handling:

- All handling of the solid compound or its solutions should be performed within a certified chemical fume hood to minimize inhalation exposure.
- Use dedicated equipment (spatulas, glassware, etc.) for handling the compound.
- Avoid the generation of dust when working with the powdered form.
- After handling, thoroughly wash hands with soap and water.

Experimental Workflow: The following diagram outlines the general workflow for handling **FKBP51-Hsp90-IN-2** in a laboratory setting.

Chemical Handling Workflow

[Click to download full resolution via product page](#)*A general workflow for handling chemical compounds.*

Disposal Plan

All waste contaminated with **FKBP51-Hsp90-IN-2**, including disposable gloves, weighing papers, and pipette tips, must be considered hazardous chemical waste.

Waste Segregation and Disposal:

- Solid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect in a sealed, leak-proof, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.
- Sharps: Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container for hazardous chemical waste.

Dispose of all hazardous waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations. Never dispose of chemical waste down the drain.

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